

Auramycin B CAS number and chemical identifiers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Auramycin B	
Cat. No.:	B1203244	Get Quote

An In-depth Technical Guide to Auramycin B

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information provided in this document pertains to the compound identified in the PubChem database as "Auramycin b". While extensive searches were conducted for "Auramycin B," a definitive, well-characterized compound with this exact name and a corresponding CAS number could not be located in the available scientific literature and chemical databases. It is plausible that "Auramycin b" is the intended compound of interest, but this cannot be definitively confirmed. Users are advised to exercise caution and verify the identity of the compound for their specific research purposes.

Chemical Identity and Identifiers

A comprehensive summary of the chemical identifiers for **Auramycin b** is presented below. This information is crucial for the accurate identification and sourcing of the compound for research and development activities.



Identifier Type	Value	
Molecular Formula	C41H49NO15	
IUPAC Name	methyl (1R,2R,4S)-4-[(2R,4S,5S,6S)-4-(dimethylamino)-5- [[(1R,3R,5S,8S,10S,12S,14S)-5,14-dimethyl-6-oxo-2,4,9,13- tetraoxatricyclo[8.4.0.0³,8]tetradecan-12- yl]oxy]-6-methyloxan-2-yl]oxy-2,5,7-trihydroxy-2- methyl-6,11-dioxo-3,4-dihydro-1H-tetracene-1- carboxylate	
SMILES	C[C@H]1[C@@H]2INVALID-LINK O[C@@H]3INVALID-LINKC)O[C@H]4C INVALID-LINK O)C(=0)C7=C(C6=0)C=CC=C70)C(=0)OC) (C)O)C">C@HO[C@H]8CC(=0)INVALID- LINKC	
InChI	InChI=1S/C41H49NO15/c1-16-24(44)13-26-40(53-16)57-38-18(3)52-29(14-25(38)54-26)56-37-17(2)51-28(12-22(37)42(5)6)55-27-15-41(4,49)33(39(48)50-7)20-11-21-32(36(47)31(20)27)35(46)30-19(34(21)45)9-8-10-23(30)43/h8-11,16-18,22,25-29,33,37-38,40,43,47,49H,12-15H2,1-7H3/t16-,17-,18-,22-,25-,26-,27-,28-,29-,33-,37+,38+,40-,41+/m0/s1	
InChlKey	PCGZUKQITWMLRC-RJFPJLDVSA-N	
Monoisotopic Mass	795.31024 Da	

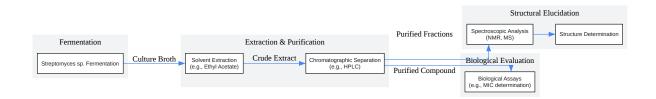
Experimental Data and Protocols

Currently, there is a lack of publicly available, detailed experimental protocols specifically for the isolation, synthesis, or biological evaluation of **Auramycin b**. Broader searches for the



"auramycin" class of compounds suggest they are typically isolated from fermentation cultures of Streptomyces species.

A general workflow for the isolation and characterization of such natural products is outlined below. This is a representative workflow and would require optimization for the specific case of **Auramycin b**.



Click to download full resolution via product page

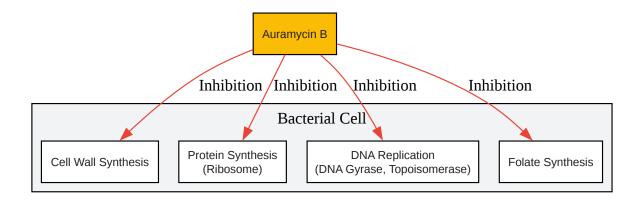
Figure 1. Generalized workflow for the isolation and characterization of microbial natural products.

Biological Activity and Signaling Pathways

Detailed information regarding the specific biological activity, mechanism of action, and any associated signaling pathways for **Auramycin b** is not readily available in the scientific literature.

Based on the structural class of related auramycin and aureolic acid antibiotics, it is hypothesized that **Auramycin b** may exhibit antibacterial and/or anticancer properties. The general mechanism for many antibiotics involves the inhibition of essential cellular processes in target organisms. A simplified diagram illustrating potential antibiotic mechanisms of action is provided below.





Click to download full resolution via product page

Figure 2. Potential mechanisms of action for antibiotic compounds.

Future Directions

The lack of detailed public information on **Auramycin B** presents a significant opportunity for future research. Key areas for investigation include:

- Definitive Structural Elucidation: Confirmation of the structure of "**Auramycin B**" and its relationship to "**Auramycin b**" through isolation from a natural source or total synthesis and subsequent spectroscopic analysis.
- Biological Screening: Comprehensive evaluation of the biological activity of the purified compound against a wide range of bacterial and cancer cell lines.
- Mechanism of Action Studies: Elucidation of the specific molecular target and mechanism by which Auramycin B exerts its biological effects.
- Biosynthetic Pathway Characterization: Identification and characterization of the gene cluster responsible for the biosynthesis of **Auramycin B** in the producing organism.

The information provided herein serves as a foundational guide for researchers interested in **Auramycin B**. Further investigation is required to fully characterize this potentially valuable natural product.



 To cite this document: BenchChem. [Auramycin B CAS number and chemical identifiers].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203244#auramycin-b-cas-number-and-chemical-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com